

physical and chemical properties of alpha-cedrene epoxide

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Compound of Interest

Compound Name: *Alpha cedrene epoxide*

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An In-depth Technical Guide to the Physical and Chemical Properties of alpha-Cedrene Epoxide

Introduction

Alpha-cedrene epoxide is a naturally derived sesquiterpenoid epoxide that belongs to the cedrane family of organic compounds.[1][2] It is a derivative of alpha-cedrene, a primary constituent of cedarwood oil.[1][3] The presence of the strained three-membered epoxide ring makes it a versatile intermediate in organic synthesis, particularly in the fragrance and pharmaceutical industries.[1][4] This document provides a comprehensive overview of its physical and chemical properties, experimental protocols for its synthesis and analysis, and a summary of its known biological activities, tailored for researchers, scientists, and professionals in drug development.

Physical and Chemical Properties

Alpha-cedrene epoxide is a colorless to pale yellow liquid with a characteristic woody, cedar-like odor.[3][5] It is classified as a cedrane sesquiterpenoid, composed of three isoprene units forming a C15 skeleton.[1][2]

Physical Properties

The key physical properties of alpha-cedrene epoxide are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₁₅ H ₂₄ O	[1][3][6][7][8]
Molecular Weight	220.35 g/mol	[1][3][6][7][8][9]
Appearance	Colorless to pale yellow liquid	[3][5]
Odor	Woody, cedar-like	[3]
Boiling Point	264.4 °C to 283 °C at 760 mmHg	[9][10][11][12]
Density	~1.04 g/cm ³	[7][10]
Flash Point	93.89 °C to 98.4 °C	[5][10][11]
Refractive Index	1.493 to 1.531 @ 20.00 °C	[5][11]
XLogP3	3.9	[3][6][8][10]

Chemical Properties and Reactivity

The chemical behavior of alpha-cedrene epoxide is dominated by the reactivity of its epoxide ring. This strained three-membered ring is susceptible to ring-opening reactions with a wide array of nucleophiles, making it a valuable synthetic intermediate.[1]

- **Acid-Catalyzed Ring Opening:** Under acidic conditions, the epoxide oxygen is protonated, creating a good leaving group. This is followed by nucleophilic attack, leading to the formation of diols.[1][3] The mechanism is considered a hybrid between SN1 and SN2 pathways.
- **Base-Catalyzed Ring Opening:** Unlike other ethers, the strained nature of the epoxide allows for cleavage under basic conditions.
- **Reductive Opening:** The use of reducing agents, such as lithium aluminum hydride (LiAlH₄), can open the epoxide ring to form specific alcohols. This reaction is crucial for the stereospecific synthesis of valuable derivatives.[1]
- **Synthetic Intermediate:** Alpha-cedrene epoxide serves as a key intermediate in the synthesis of high-value molecules for the fragrance industry, such as potent amber odorants.[1][4] For

instance, it can be isomerized to cedranone, which is then converted to cedrene cis-diol, a precursor to powerful aroma compounds.[\[1\]](#)[\[13\]](#)

Spectroscopic Data

Spectroscopic techniques are essential for the structural elucidation and characterization of alpha-cedrene epoxide.

Spectroscopic Data	Description
¹ H NMR	Protons on the epoxide ring typically show diagnostic signals in the chemical shift region of δ 3.0–4.5 ppm. Coupling constants provide information about the relative stereochemistry. [1]
Mass Spectrometry (MS)	In Gas Chromatography-Mass Spectrometry (GC-MS), alpha-cedrene epoxide shows a molecular ion peak at m/z 220. The top peak in the mass spectrum is often observed at m/z 205. [6]

Experimental Protocols

Synthesis of alpha-Cedrene Epoxide

The primary method for synthesizing alpha-cedrene epoxide is through the direct epoxidation of its precursor, α -cedrene.

Method 1: Epoxidation using Peroxy Acids

This method employs common oxidizing agents like meta-chloroperoxybenzoic acid (m-CPBA) or peracetic acid. The stereochemical outcome is dependent on the reagent and reaction conditions, with the peroxy acid generally approaching from the less sterically hindered face of the double bond.[\[1\]](#)

- Materials: (-)- α -cedrene, peracetic acid, appropriate solvent (e.g., dichloromethane), sodium bicarbonate solution.

- Procedure:
 - Dissolve (-)- α -cedrene in the chosen solvent in a reaction flask.
 - Cool the solution in an ice bath.
 - Slowly add a solution of peracetic acid to the cooled mixture while stirring.
 - Monitor the reaction progress using thin-layer chromatography (TLC) or GC-MS.
 - Once the reaction is complete, quench the excess peroxy acid by adding a saturated solution of sodium bicarbonate.
 - Separate the organic layer, wash it with water and brine, and then dry it over anhydrous sodium sulfate.
 - Remove the solvent under reduced pressure to obtain the crude (-)- α -cedrene epoxide.
 - Purify the product using column chromatography if necessary.

Method 2: Chemoenzymatic Epoxidation

This approach offers high stereospecificity and regioselectivity under mild conditions. A notable patented method utilizes a lipase enzyme with hydrogen peroxide.^{[1][13]}

- Materials: α -cedrene, lipase enzyme, hydrogen peroxide, buffer solution.
- Procedure:
 - Disperse α -cedrene in a suitable buffer solution.
 - Add the lipase enzyme to the mixture.
 - Slowly add hydrogen peroxide to the reaction mixture while maintaining the temperature between 20°C and 35°C.^[13]
 - Stir the reaction until completion, monitoring by GC-MS.

- The resulting cedrene epoxide can often be used in subsequent steps without extensive purification.^[13]

Analytical Protocol: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is the principal analytical technique for both qualitative and quantitative analysis of alpha-cedrene epoxide.^[1]

- Sample Preparation: Dilute the sample containing alpha-cedrene epoxide in a suitable volatile solvent (e.g., hexane or ethyl acetate).
- GC Conditions (Typical):
 - Column: A non-polar capillary column (e.g., DB-5ms).
 - Injector Temperature: ~250°C.
 - Oven Program: Start at a low temperature (e.g., 60°C), then ramp up to a higher temperature (e.g., 240°C) to separate compounds by their boiling points.
- MS Conditions (Typical):
 - Ion Source Temperature: ~200-230°C.
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Scan Range: 35-400 m/z.
- Data Analysis: Identify alpha-cedrene epoxide by its retention time and the fragmentation pattern in its mass spectrum, comparing it to known standards or library data.

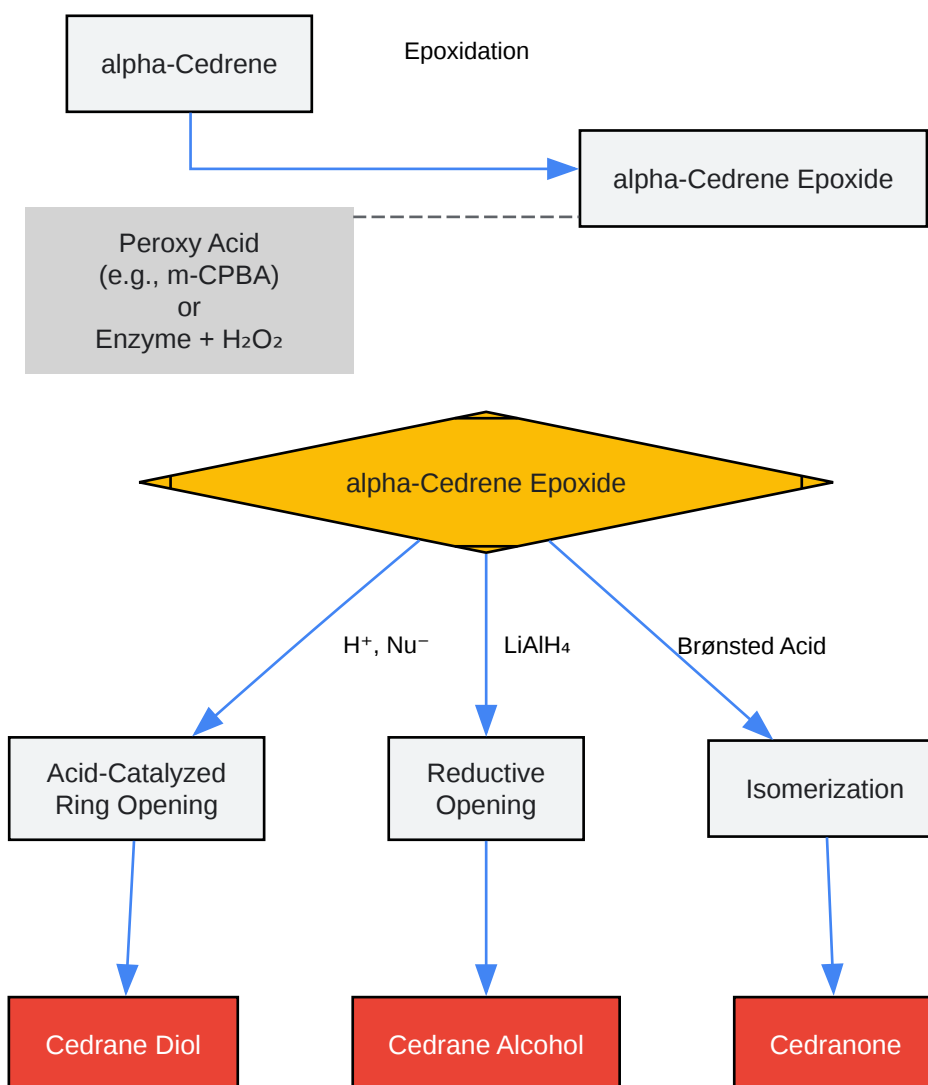
Biological Activities

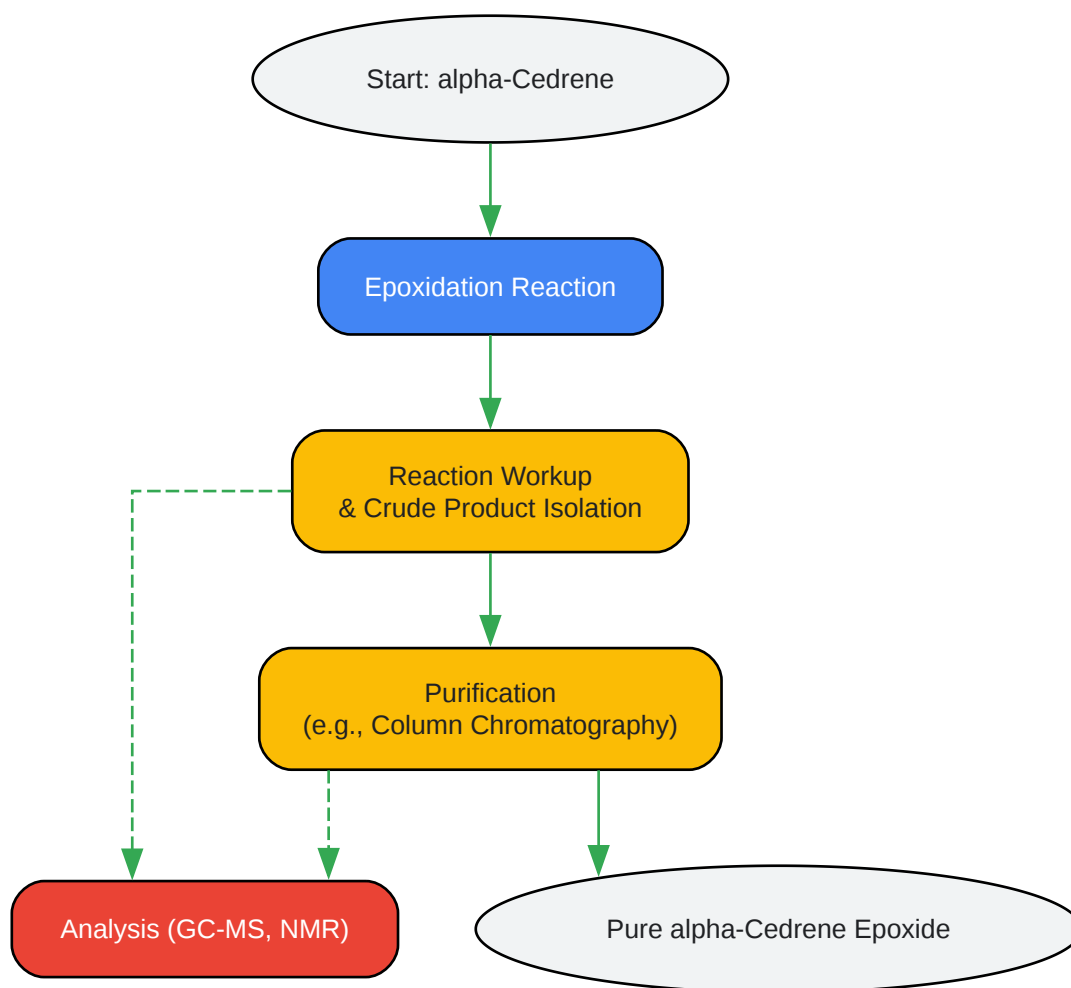
Research into the biological effects of alpha-cedrene epoxide is ongoing, with many studies focusing on essential oils that contain it as a component.

- **Antimicrobial and Antibacterial Activity:** Essential oils containing alpha-cedrene and its derivatives have shown significant growth suppression against Gram-positive bacteria.[1] For example, the essential oil from *Cunninghamia lanceolata* var. *konishii*, which contains alpha-cedrene, exhibited strong activity with Minimum Inhibitory Concentration (MIC) values between 31.25 and 62.5 µg/mL.[1] However, specific data on the isolated epoxide is limited.
- **Anti-inflammatory and Antioxidant Properties:** Some studies suggest that alpha-cedrene epoxide may possess anti-inflammatory and antioxidant properties, though further research is required to validate these effects for human health applications.[3] The epoxide functional group is known to contribute to the biological activities of various natural products.[14][15]

Visualizations

Synthesis of alpha-Cedrene Epoxide





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